

# An In-depth Guide to the Chemical Properties of Cesium Phosphates

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## Compound of Interest

Compound Name: Cesium phosphate

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This document provides a detailed overview of the chemical formulas and molecular weights of various **cesium phosphate** compounds. These inorganic salts are of interest in diverse research and development fields, from materials science to potential applications in drug delivery systems. The information is presented to facilitate easy comparison and reference for scientific professionals.

## Quantitative Data Summary

The chemical properties of the primary forms of **cesium phosphate** are summarized in the table below. This allows for a direct comparison of their molecular formulas and weights.

Compound Name	Chemical Formula	Molecular Weight ( g/mol )
Tricesium Phosphate	<chem>Cs3PO4</chem>	493.69[1][2]
Dicesium Hydrogen Phosphate	<chem>Cs2HPO4</chem>	361.79
Cesium Dihydrogen Phosphate	<chem>CsH2PO4</chem>	229.89[3][4][5][6]

## Detailed Compound Information

### 1. Tricesium Phosphate

**Tricesium phosphate**, also known as **cesium phosphate**, is the fully substituted salt of phosphoric acid with cesium.

- Chemical Formula:  $\text{Cs}_3\text{PO}_4$ <sup>[1][2][7]</sup>

- This formula indicates that three cesium ions ( $\text{Cs}^+$ ) are required to balance the trivalent phosphate anion ( $\text{PO}_4^{3-}$ ).

- Molecular Weight:

- The molecular weight is approximately 493.69 g/mol .<sup>[1][2]</sup> This value is calculated by summing the atomic weights of three cesium atoms, one phosphorus atom, and four oxygen atoms.

## 2. Dicesium Hydrogen Phosphate

Dicesium hydrogen phosphate is a partially substituted salt where two of the acidic protons of phosphoric acid are replaced by cesium ions.

- Chemical Formula:  $\text{Cs}_2\text{HPO}_4$

- This compound consists of two cesium ions ( $\text{Cs}^+$ ) and a hydrogen phosphate anion ( $\text{HPO}_4^{2-}$ ).

- Molecular Weight:

- The calculated molecular weight for this compound is approximately 361.79 g/mol .

## 3. Cesium Dihydrogen Phosphate

Cesium dihydrogen phosphate is another partially substituted salt, with one acidic proton of phosphoric acid replaced by a cesium ion.

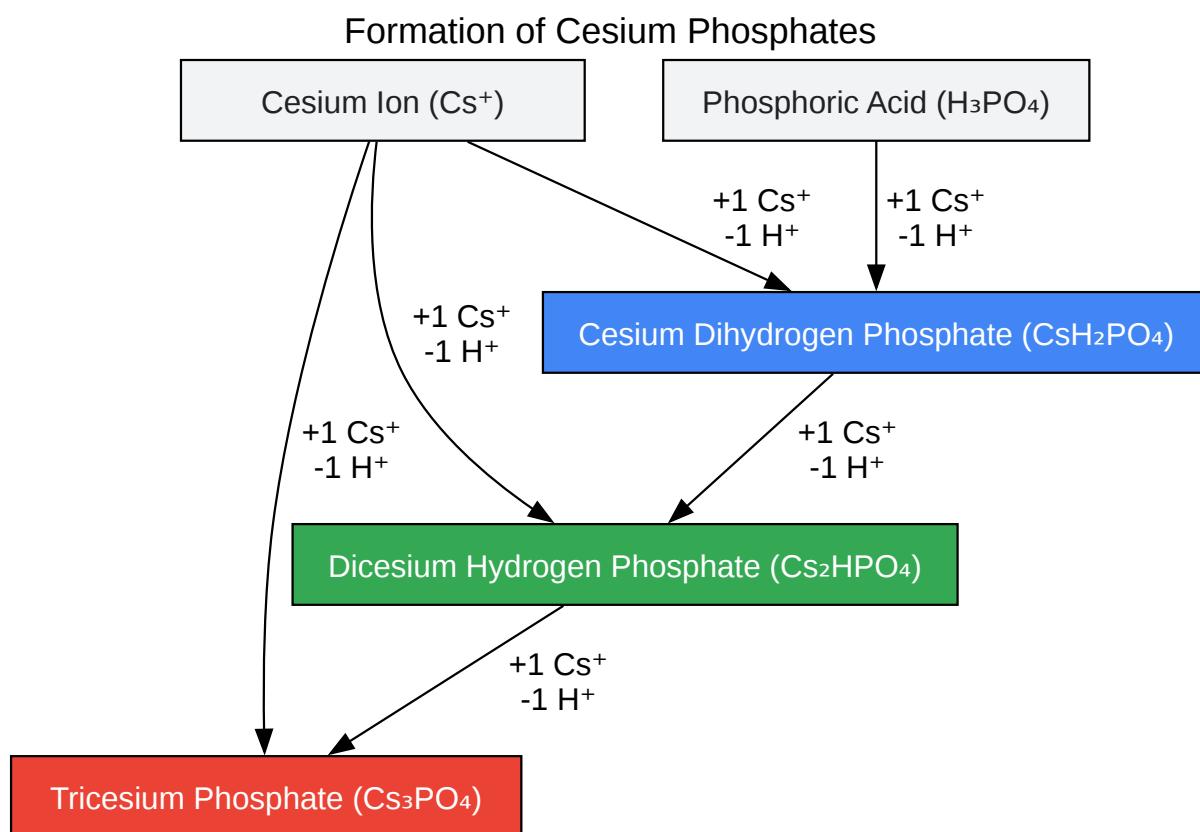
- Chemical Formula:  $\text{CsH}_2\text{PO}_4$ <sup>[3][4][6]</sup>

- This formula represents one cesium ion ( $\text{Cs}^+$ ) bonded to a dihydrogen phosphate anion ( $\text{H}_2\text{PO}_4^-$ ).<sup>[6]</sup>

- Molecular Weight:
  - Its molecular weight is approximately 229.89 g/mol .[3][4][5][6]

# Logical Relationships of Cesium Phosphates

The following diagram illustrates the relationship between the constituent ions and the resulting **cesium phosphate** compounds. It visually represents the progressive substitution of hydrogen ions in phosphoric acid with cesium ions.



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Caption: Ion substitution pathway for **cesium phosphates**.

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